

cevipabulin vs vinblastine tubulin binding effects

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Compound Focus: Cevipabulin

CAS No.: 849550-05-6

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Comparative Mechanisms of Action at a Glance

The following table summarizes the core differences in how **Cevipabulin** and Vinblastine interact with tubulin.

Feature	Cevipabulin	Vinblastine
Binding Sites	Binds simultaneously to the Vinblastine site and " The Seventh " site [1]	Binds to the Vinblastine site on β -tubulin [1] [2]
Effect on Microtubules	Induces formation of abnormal linear protofilaments and irregular aggregates [1]	At high concentrations, promotes spiral polymers and depolymerizes microtubules; at low concentrations, suppresses dynamics [2]
Primary Mechanism	Interactive effect of binding to two sites prevents straight conformation and disrupts lateral interactions [1]	Binds to β -tubulin, disrupting microtubule dynamics and leading to mitotic arrest [2]

Feature	Cevipabulin	Vinblastine
Key Experimental Evidence	Immunofluorescence, Transmission Electron Microscopy, competition assays with α Y224G mutation [1]	Extensive historical use, in vitro polymerization assays, cell cycle analysis [2]

Detailed Experimental Data and Protocols

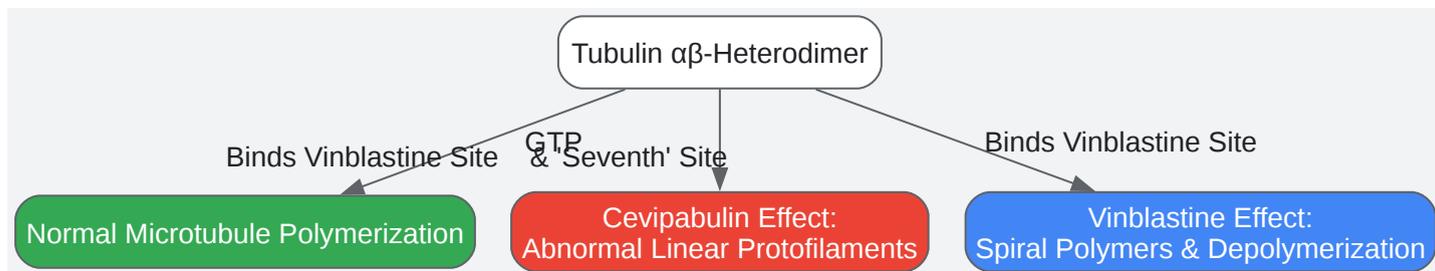
For researchers looking to replicate or understand the evidence behind these comparisons, here is a summary of the key experimental findings and methodologies.

Aspect	Cevipabulin	Vinblastine
Quantitative Data (IC₅₀)	IC ₅₀ data from search results is incomplete. One study notes IC ₅₀ for a related compound, Halichondrin B, is 0.3 nM for L1210 cells [3]	Specific IC ₅₀ values not listed in results, but described as "highly potent" [4]
Resistance Profile	Not fully elucidated, but its unique dual binding may present a different resistance profile [1]	Not susceptible to resistance from Class III β -tubulin overexpression; susceptible to Pgp-mediated efflux [4] [2]
Key Binding Assays	Competition Binding & Mutagenesis: Binding to both sites confirmed via competition assays and using α -tubulin with Y224G mutation [1]	Class III β-tubulin Sensitivity: Tested on A549 (human NSCLC) vs. taxol-resistant A549-T24 (high Class III β -tubulin); no loss of potency observed [4]

Mechanism and Experimental Workflow Diagrams

The diagrams below illustrate the fundamental mechanisms of action and key experimental approaches for studying these compounds.

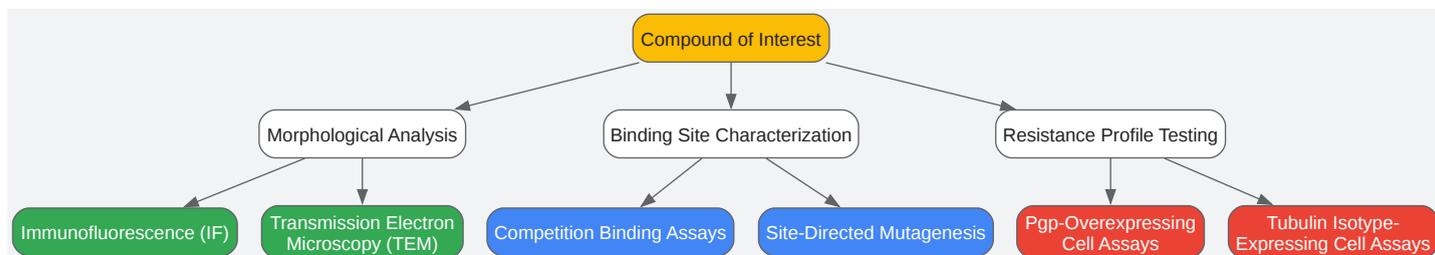
Mechanism of Tubulin Binding and Effects



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Key Experimental Workflow for Characterization

This diagram outlines the primary experimental methods used to characterize the effects of these tubulin-binding agents.



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Key Implications for Research and Development

- **Cevipabulin's Novel Mechanism:** The discovery that **Cevipabulin** binds two distinct sites and produces a previously undefined tubulin morphology (abnormal protofilaments) offers a new avenue for drug design. This dual-binding mechanism could be exploited to develop agents that overcome common resistance pathways or exhibit unique therapeutic profiles [1].

- **Vinblastine's Evolving Role:** The finding that vinblastine and its analogs are not prone to resistance from Class III β -tubulin overexpression, unlike taxanes, is significant [4]. This supports the strategy of developing next-generation Vinca alkaloids, particularly those like analogs 4-6 that also circumvent Pgp-mediated efflux, for treating resistant tumors [4].

The search results provide a strong basis for understanding the distinct mechanisms of **Cevipabulin** and Vinblastine. However, you may find it beneficial to search for more direct head-to-head comparative studies or recent clinical trial data for **Cevipabulin** to further aid your analysis.

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References

1. Cevipabulin induced abnormal tubulin protofilaments ... [pubmed.ncbi.nlm.nih.gov]
2. Resistance to anti-tubulin agents: From vinca alkaloids ... [pmc.ncbi.nlm.nih.gov]
3. Halichondrin B and homohalichondrin B, marine natural ... [sciencedirect.com]
4. High expression of class III β -tubulin has no impact on ... [pmc.ncbi.nlm.nih.gov]

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